A Comprehensive Technical Guide to the Safe Handling of 5-Methyl-2-nitropyridine

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Compound of Interest

Compound Name:	*5-Methyl-2-nitropyridine*
CAS No.:	*1074-38-0*
Cat. No.:	*B093712*

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Introduction: Understanding the Molecule

5-Methyl-2-nitropyridine is an aromatic organic compound featuring a pyridine ring substituted with a methyl group at the 5-position and a nitro group at the 2-position. This substitution pattern is not merely a structural footnote; it is the primary determinant of the compound's chemical reactivity and, consequently, its toxicological profile. The strongly electron-withdrawing nature of the nitro group polarizes the pyridine ring, making the compound a useful intermediate in medicinal chemistry and materials science.[1] However, this same electronic characteristic underpins the potential hazards associated with its handling. This guide provides an in-depth framework for researchers, scientists, and drug development professionals to manage **5-Methyl-2-nitropyridine** safely, grounded in the chemical principles that govern its behavior.

Section 1: Physicochemical and Hazard Profile

A foundational understanding of a chemical's properties is the first step in a robust safety assessment. The key physicochemical and toxicological data for **5-Methyl-2-nitropyridine** are summarized below.

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Physicochemical Data

The compound is typically encountered as a white to yellow crystalline powder. Its physical properties are critical for understanding its potential for environmental dispersion and for designing appropriate handling and storage protocols.

Property	Value	Source
CAS Number	1074-38-0	[2][3]
Molecular Formula	$C_6H_6N_2O_2$	[2][4]
Molecular Weight	138.12 g/mol	[2][4][5]
Appearance	White to Yellow Crystalline Powder/Solid	
Melting Point	93.0 to 97.0 °C	[2]
Density	~1.246 g/cm³ (Predicted)	[2]
Flash Point	125.4 °C (Predicted)	[2]
Solubility	Slightly soluble in water.	[6]

Toxicological Profile and GHS Classification

5-Methyl-2-nitropyridine is classified as a hazardous substance. The primary routes of exposure are inhalation of dust, skin contact, eye contact, and ingestion.[7] The Globally Harmonized System (GHS) classification provides a clear and immediate summary of its primary hazards.

- GHS Pictogram:
  - (GHS07)[2]
- Signal Word:Warning[2][4]
- Hazard Statements:
  - H302: Harmful if swallowed.[2]

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- H315: Causes skin irritation.[4][8][9]
- H319: Causes serious eye irritation.[4][8][9]
- H335: May cause respiratory irritation.[4][9]

- Precautionary Statements (Selected):
  - P261: Avoid breathing dust.[4]
  - P264: Wash skin thoroughly after handling.[2]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2][4]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][4]

The irritant properties are a direct consequence of the molecule's reactivity. As an electrophilic aromatic compound, it can react with biological nucleophiles, such as amino and thiol groups in proteins on the skin and in mucous membranes, leading to inflammation and irritation.

Section 2: Prudent Handling and Engineering Controls

Safe handling is achieved through a multi-layered approach that combines robust engineering controls with rigorous personal practices. The causality is simple: minimize all potential routes of exposure.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All manipulations of solid **5-Methyl-2-nitropyridine** that could generate dust (e.g., weighing, transferring, preparing solutions) must be conducted in a certified chemical fume hood.[7][10] This is non-negotiable. The fume hood contains airborne particles, preventing inhalation—the most direct route for causing respiratory irritation.

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- Ventilation: The laboratory should be well-ventilated to prevent the accumulation of any potential vapors or dusts that might escape primary containment.[4]

- Safety Stations: An emergency eyewash station and safety shower must be readily accessible and tested regularly.[10]

Personal Protective Equipment (PPE): The Last Barrier

PPE is not a substitute for good engineering controls but is essential for protecting against residual exposure.

- Eye and Face Protection: Wear chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn over goggles during procedures with a higher risk of splashing or dust generation.[7]

- Hand Protection: Wear chemically resistant gloves, such as nitrile rubber.[10] Standard latex gloves are not sufficient. Gloves must be inspected for integrity before each use and removed using the proper technique to avoid skin contamination. Contaminated gloves must be disposed of as hazardous waste.[11]

- Body Protection: A full-length laboratory coat, buttoned completely, is mandatory.[10]

- Hygiene Practices: Do not eat, drink, or smoke in the laboratory.[7] Wash hands thoroughly with soap and water after handling the compound, before leaving the lab, and before breaks.[7]

Standard Operating Procedure: Weighing and Transfer

The following workflow minimizes exposure during the most common handling procedure.

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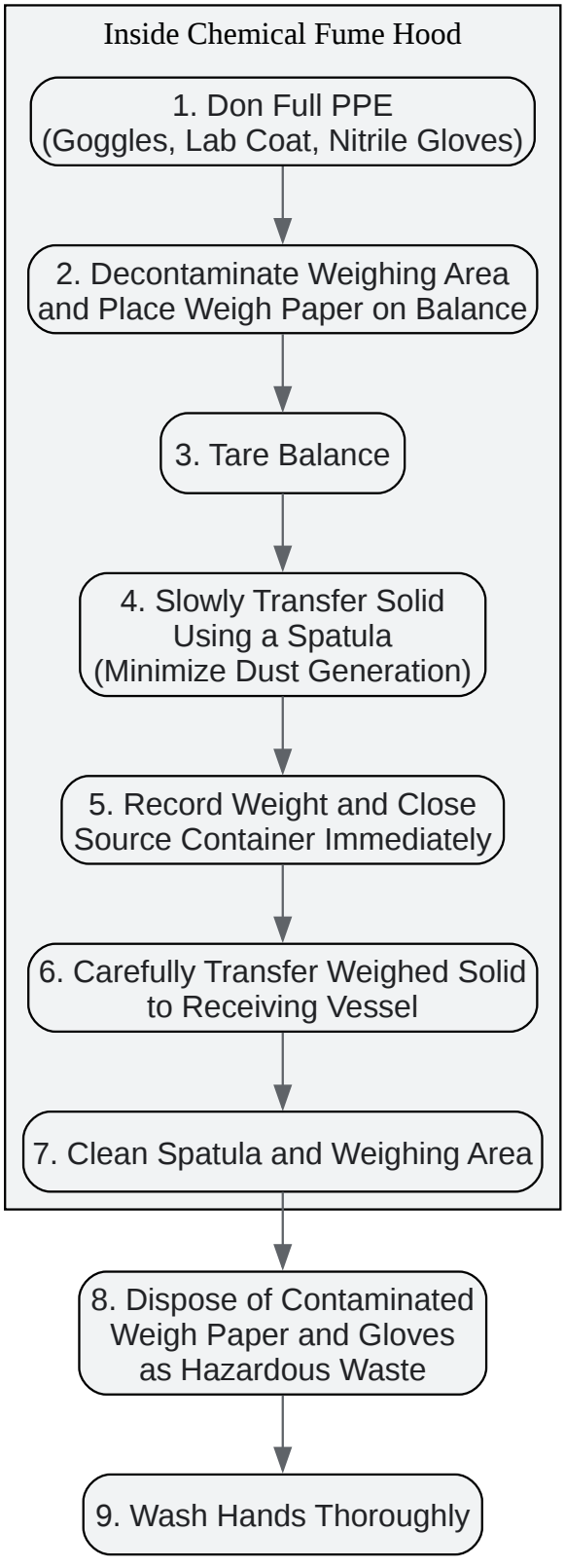

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Caption: Workflow for Safely Weighing **5-Methyl-2-nitropyridine**.

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Section 3: Storage and Chemical Compatibility

The stability and reactivity of **5-Methyl-2-nitropyridine** dictate its storage requirements. Improper storage can lead to degradation of the material and create unsafe conditions.

Storage Conditions

- Container: Keep the compound in a tightly closed, clearly labeled container.[4][10]
- Environment: Store in a cool, dry, and well-ventilated area.[4][7] Some suppliers recommend refrigeration to ensure long-term stability.
- Location: The storage area should be a designated chemical cabinet, away from general traffic.

Chemical Incompatibilities

The electron-deficient nature of the pyridine ring, enhanced by the nitro group, makes the compound susceptible to reaction with certain chemical classes. These reactions can be exothermic and potentially hazardous.

- Strong Oxidizing Agents: Avoid contact with strong oxidizers (e.g., nitrates, perchlorates, nitric acid).[12] The nitro group already contains oxygen in a high oxidation state; mixing with strong oxidizers can lead to highly energetic, unpredictable reactions.
- Strong Acids: While the pyridine nitrogen is weakly basic, strong acids can cause vigorous protonation reactions.[12]
- Strong Bases: Strong bases should also be avoided as they can initiate nucleophilic substitution or other reactions on the electron-deficient ring.[12]

Section 4: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or spill. All personnel must be familiar with these procedures before beginning work with the compound.

Exposure Management

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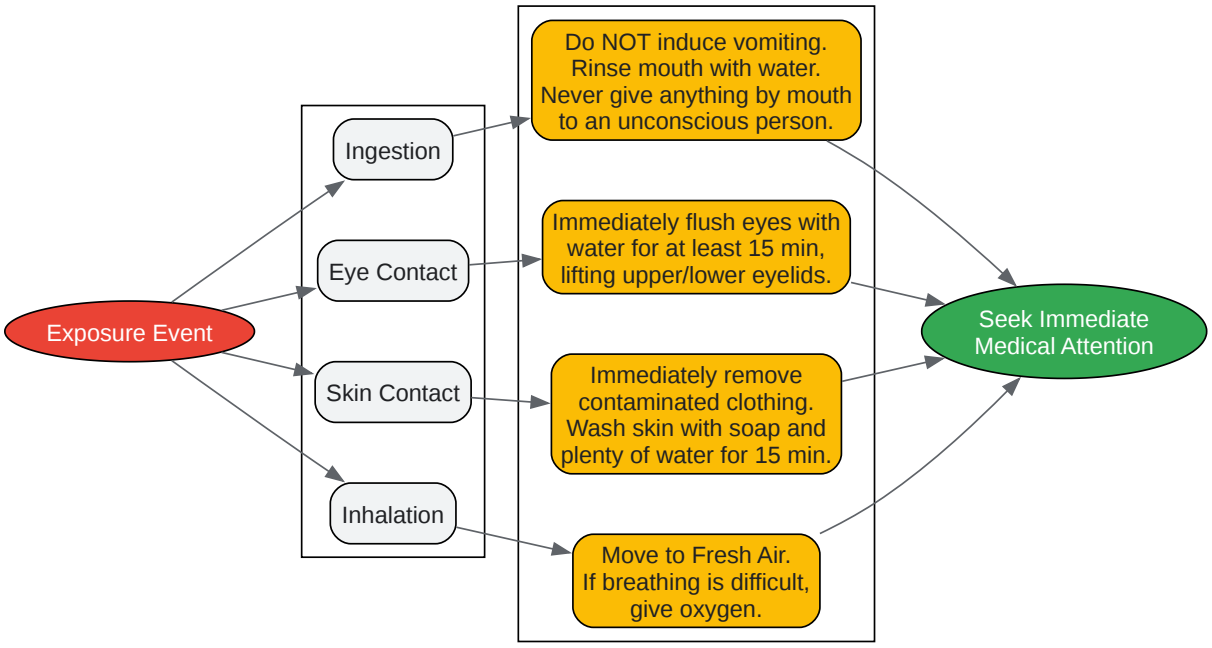
The immediate priority is to remove the individual from the source of exposure and decontaminate.



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Caption: First Aid Response Protocol for Exposure Incidents.

Spill Management

- Evacuate and Secure: Immediately alert others in the area and evacuate non-essential personnel.[1] Eliminate all ignition sources.
- Contain: For small spills of the solid, carefully cover with an inert absorbent material like sand or vermiculite to prevent dust from becoming airborne.[1]

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- Collect: Wearing appropriate PPE, gently sweep or scoop the material into a designated, labeled container for hazardous waste.[1] Use non-sparking tools.

- Decontaminate: Clean the spill area thoroughly with soap and water. Collect all cleaning materials (wipes, absorbents) as hazardous waste.

Section 5: Waste Disposal

Chemical waste management is a critical component of the laboratory safety lifecycle. **5-Methyl-2-nitropyridine** and any materials contaminated with it must be treated as hazardous waste.[8][9] Never dispose of this chemical down the drain or in the regular trash.[10]

Disposal Protocol

- Waste Collection: Collect waste **5-Methyl-2-nitropyridine** and contaminated disposables (e.g., gloves, weigh paper, absorbent pads) in a dedicated, compatible, and sealable container made of glass or high-density polyethylene (HDPE).[1][8]

- Labeling: Immediately label the container with the words "Hazardous Waste," the full chemical name "**5-Methyl-2-nitropyridine**," and the approximate quantity.[8]

- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials.[8]

- Arranging Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor to arrange for pickup and disposal.[1] Final disposal is typically achieved through high-temperature incineration at a permitted facility.[1]

- Empty Containers: Empty containers that held the compound must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[1] The rinsate must be collected and disposed of as hazardous waste.[1] Only after proper decontamination can the container be considered for recycling or regular disposal.[1]

Section 6: Conclusion

5-Methyl-2-nitropyridine is a valuable chemical intermediate whose safe use hinges on a thorough understanding of its reactivity and potential hazards. By implementing the engineering

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controls, personal practices, and emergency procedures outlined in this guide, researchers can effectively mitigate the risks associated with its handling. A culture of safety, grounded in the scientific principles of the materials we work with, is the ultimate foundation for productive and secure research.

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